

# "molecular structure and properties of Neopentyl glycol dioleate"

**Author:** BenchChem Technical Support Team. **Date:** January 2026

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An In-depth Technical Guide to the Molecular Structure and Properties of **Neopentyl Glycol Dioleate**

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### Abstract

**Neopentyl glycol dioleate** (NPGDO) is a high-performance synthetic diester engineered from the esterification of neopentyl glycol with oleic acid. Its unique molecular architecture, featuring a sterically hindered neopentyl core and two long, unsaturated oleoyl chains, imparts a combination of desirable properties including exceptional thermal and hydrolytic stability, a high viscosity index, excellent lubricity, and biodegradability. These characteristics have established NPGDO as a critical component in advanced lubricant formulations, such as biodegradable hydraulic fluids and metalworking oils, as well as a premium emollient in the cosmetics and personal care industry. This guide provides a comprehensive technical overview of its molecular structure, the causal relationships between its structure and functional properties, synthesis methodologies, analytical characterization protocols, and key applications, intended for researchers, formulation scientists, and professionals in drug development.

## The Architectural Foundation: Molecular Structure and its Implications

**Neopentyl glycol dioleate**, identified by CAS Number 42222-50-4, possesses the molecular formula  $C_{41}H_{76}O_4$  and a molecular weight of approximately 633.0 g/mol .<sup>[1][2]</sup> Its IUPAC name

is [2,2-dimethyl-3-[(Z)-octadec-9-enoyl]oxypropyl] (Z)-octadec-9-enoate.[1] The molecule's functionality is fundamentally derived from the synergy between its two constituent parts: the neopentyl glycol backbone and the oleic acid side chains.

- **The Neopentyl Glycol Core:** The central component is 2,2-dimethyl-1,3-propanediol, commonly known as neopentyl glycol (NPG). The defining feature of this diol is the presence of a quaternary carbon atom at the C2 position, to which two methyl groups and two -CH<sub>2</sub>OH groups are attached. This arrangement creates significant steric hindrance around the ester linkages once formed. This steric shielding is the primary reason for NPGDO's remarkable resistance to hydrolysis and thermal degradation, as it physically obstructs the approach of water or other reactive species to the vulnerable ester bonds.[3][4] This inherent stability is a key differentiator from linear ester counterparts.[4]
- **The Oleic Acid Chains:** The two hydroxyl groups of NPG are esterified with oleic acid, a monounsaturated omega-9 fatty acid. These long C18 chains are responsible for the molecule's excellent lubricity, low volatility, and liquid state at a wide range of temperatures. [5] The cis-double bond at the C9 position introduces a kink in the fatty acid chains, preventing them from packing tightly. This disruption of crystalline structure is crucial for maintaining fluidity at low temperatures, resulting in a very low pour point.[6]

Caption: Molecular structure of **Neopentyl Glycol Dioleate**.

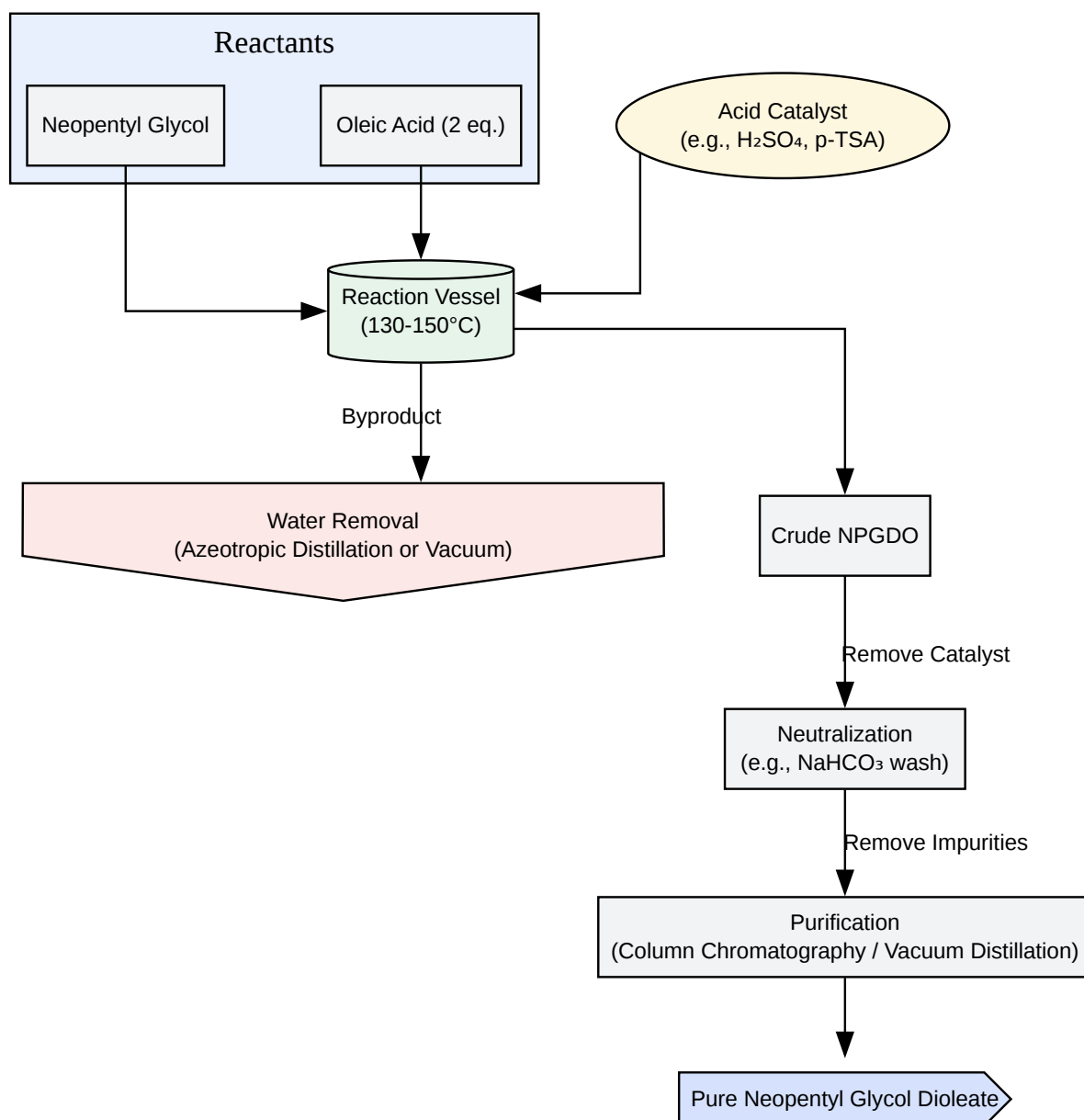
## Physicochemical Properties

NPGDO is typically a clear, colorless to yellowish liquid.[5][7] Its physical and chemical properties are a direct consequence of its molecular structure, making it highly versatile. The data below represents typical specifications, though values can be adjusted based on the manufacturing process and desired purity.[7]

Property	Typical Value	Significance	Reference(s)
Appearance	Clear yellowish liquid	Visual quality control	[8][9]
Density @ 25°C	0.895 - 0.905 g/cm <sup>3</sup>	Formulation weight/volume calculations	[8][9]
Kinematic Viscosity @ 40°C	20 - 30 cSt (mm <sup>2</sup> /s)	Defines fluid flow; ISO 22 grade	[7][9][10]
Kinematic Viscosity @ 100°C	6 - 7 cSt (mm <sup>2</sup> /s)	Performance at high temperatures	[7]
Viscosity Index	≥ 190	Excellent viscosity stability over a wide temperature range	[7]
Flash Point (C.O.C.)	≥ 270°C	High safety margin for high-temperature applications	[7][8][9]
Pour Point	≤ -24°C to -44°C	Superior performance in cold environments	[6][7]
Acid Value	≤ 1.0 mg KOH/g	Indicates low levels of residual free fatty acids; high purity	[8][9][10]
Saponification Value	175 - 185 mg KOH/g	Used for quality control and to calculate average molecular weight	[8][9]
Iodine Value	80 - 88 g I <sub>2</sub> /100g	Measures the degree of unsaturation from oleic acid	[8][9]
Solubility	Insoluble in water; Soluble in organic solvents and mineral oils	Dictates compatibility in formulations	[5]

## Synthesis and Purification

The industrial synthesis of NPGDO is predominantly achieved through the direct esterification of neopentyl glycol with oleic acid. This reaction is an equilibrium process, and therefore requires the removal of water, a byproduct, to drive the reaction to completion.



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Caption: General workflow for the synthesis of NPGDO.

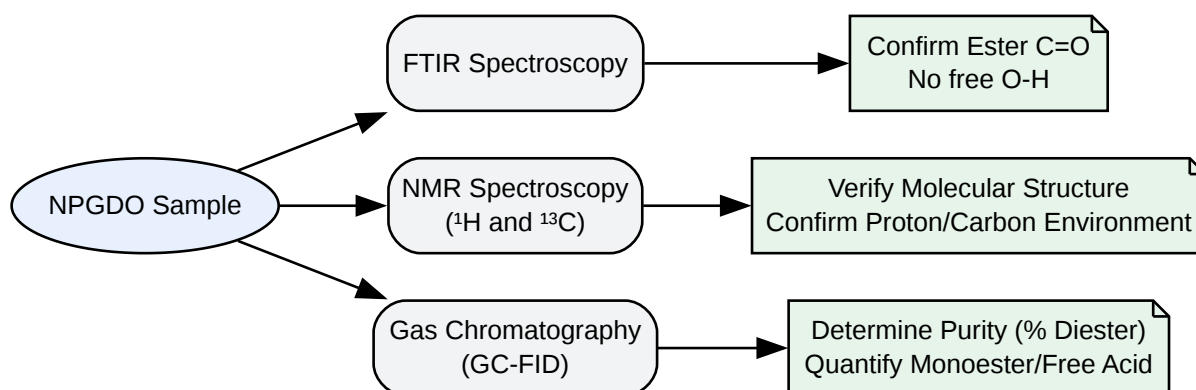
## Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a representative procedure for synthesizing NPGDO.

- **Reactor Setup:** Equip a three-necked round-bottom flask with a mechanical stirrer, a thermometer, and a Dean-Stark apparatus connected to a condenser.
- **Charging Reactants:** Charge the flask with neopentyl glycol and oleic acid in a 1:2 molar ratio.[\[4\]](#)[\[6\]](#) Toluene can be added as an azeotropic solvent to facilitate water removal.[\[11\]](#)
- **Catalyst Addition:** Add an acid catalyst, such as sulfuric acid (1-2% by weight of the fatty acid) or p-toluenesulfonic acid, to the mixture.[\[4\]](#)[\[6\]](#)
- **Esterification Reaction:** Heat the mixture to 130-150°C with continuous stirring. The reaction progress is monitored by collecting the water byproduct in the Dean-Stark trap. The reaction is typically complete within 4-5 hours when the theoretical amount of water has been collected.[\[4\]](#)[\[6\]](#)
- **Neutralization:** Cool the reaction mixture. If an acid catalyst was used, wash the crude product with a dilute sodium bicarbonate solution, followed by water, to neutralize and remove the catalyst.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate.[\[11\]](#) For high purity, remove the solvent under reduced pressure. Further purification can be achieved via vacuum distillation to remove any unreacted starting materials or monoester byproducts.[\[11\]](#)

## Analytical Characterization for Quality Assurance

Confirming the identity, purity, and structure of the synthesized NPGDO is critical. A multi-technique approach ensures a comprehensive validation.



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Caption: Logical workflow for the analytical validation of NPGDO.

## Protocol: Fourier-Transform Infrared (FTIR) Spectroscopy

- Objective: To confirm the formation of the ester functional group and the consumption of the alcohol and carboxylic acid starting materials.
- Methodology: Acquire the IR spectrum of a thin film of the purified NPGDO sample using an FTIR spectrometer.
- Interpretation: A successful synthesis is confirmed by the presence of a strong, characteristic absorption band for the ester carbonyl (C=O) stretch between 1735-1740  $\text{cm}^{-1}$ .<sup>[4]</sup> Crucially, the absence of a broad absorption band in the 3200-3500  $\text{cm}^{-1}$  region indicates the complete reaction of the hydroxyl (-OH) groups of neopentyl glycol.<sup>[4]</sup>

## Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To provide definitive structural elucidation of the NPGDO molecule.
- Methodology: Dissolve a small amount of the sample in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) and acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.
- Interpretation:

- $^1\text{H}$  NMR: The formation of the ester is confirmed by a signal around 3.88 ppm, corresponding to the methylene protons ( $-\text{CH}_2\text{OOR}$ ) of the neopentyl glycol backbone adjacent to the ester oxygen.[6] Signals around 5.38 ppm represent the vinyl protons ( $-\text{CH}=\text{CH}-$ ) of the oleic acid chains.[6] The integration of these signals should correspond to the theoretical proton ratios.
- $^{13}\text{C}$  NMR: The spectrum will show characteristic signals for the ester carbonyl carbon, the olefinic carbons, and the unique carbons of the sterically hindered neopentyl core, providing a complete carbon skeleton map.[4]

## Applications Driven by Molecular Design

The unique properties of NPGDO make it a high-value ingredient in diverse fields, from heavy industry to high-end cosmetics.

- **High-Performance Lubricants:** NPGDO is an ideal base stock for formulating biodegradable hydraulic oils, metalworking fluids, and engine oils.[7][10][12] Its high viscosity index ensures stable lubrication across a wide range of operating temperatures, while its excellent thermal stability prevents breakdown under stress.[4][5] Its biodegradability makes it an environmentally friendlier alternative to traditional mineral oil-based lubricants.[7][12]
- **Cosmetics and Personal Care:** In cosmetic formulations, NPGDO functions as a non-greasy emollient and skin-conditioning agent.[12][13] It imparts a smooth, velvety feel to lotions, creams, and sunscreens, enhancing the spreadability of the product.[13][14] Its lightweight nature forms a protective barrier on the skin that helps prevent moisture loss, maintaining skin suppleness without an oily residue.[13][15] It is often used as a superior alternative to silicone oils.[16]

## Safety and Toxicology Profile

**Neopentyl glycol dioleate** is characterized by a favorable safety profile.

- **Toxicity:** It is considered non-toxic and exhibits low potential for skin irritation.[12] Aggregated GHS data from multiple suppliers indicates that the substance does not meet the criteria for hazard classification.[1][17]

- **Environmental Profile:** A key advantage of NPGDO, particularly in lubricant applications, is its high biodegradability.[5][12] This reduces its environmental persistence compared to conventional hydrocarbon-based oils.
- **Handling:** Standard chemical handling practices, such as wearing gloves and eye protection, are recommended. It should be stored in a cool, dry place away from strong oxidizing agents to ensure stability.[5]

## Conclusion

**Neopentyl glycol dioleate** stands as a prime example of rational molecular design, where a specific architecture is engineered to deliver a suite of high-performance characteristics. The sterically hindered neopentyl core provides a foundation of exceptional thermal and hydrolytic stability, while the long oleic acid chains bestow lubricity, fluidity, and a desirable sensory profile. This powerful combination makes NPGDO a versatile and effective ingredient, enabling the development of advanced, reliable, and environmentally conscious products in both industrial and consumer-facing sectors. Its continued application is a testament to the value of understanding and leveraging fundamental structure-property relationships in materials science.

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- To cite this document: BenchChem. ["molecular structure and properties of Neopentyl glycol dioleate"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596304#molecular-structure-and-properties-of-neopentyl-glycol-dioleate]

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